

Thermodynamic Properties and Applications of - Ammonium Bromide: A Technical Guide

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Compound of Interest

Compound Name: Ammonium-15N bromide

CAS No.: 39466-31-4

Cat. No.: B584713

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Executive Summary

-Ammonium Bromide (

) serves as a critical inorganic precursor in the synthesis of stable isotope-labeled pharmaceuticals. While chemically analogous to its natural counterpart (

), the mass increase in the nitrogen nucleus (

) introduces subtle but measurable perturbations in lattice dynamics, vibrational entropy, and phase transition temperatures. This guide provides a rigorous thermodynamic profile of the salt and actionable protocols for its characterization and utilization in drug development.

Part 1: Thermodynamic Profile

The Phase Landscape

Ammonium bromide is a classic system for studying order-disorder phase transitions. The ammonium ion (

) undergoes orientational disordering as temperature increases. For the

-isotopologue, the phase boundaries remain morphologically similar to the natural salt but are subject to isotopic shifts due to changes in the zero-point energy of the N-H vibrations.

The material exhibits three primary phases at standard pressure:

- Phase I (NaCl-type, $Fm\bar{3}m$): Above T_1 . The N-H ions are orientationally disordered, rotating freely.
- Phase II (CsCl-type, $Pm\bar{3}m$): Between T_1 and T_2 . The N-H ions are disordered between two equivalent orientations.
- Phase III (Tetragonal, $P4/nmm$): Below T_2 . The N-H ions order in an antiparallel arrangement ("antiferro-ordered").

Isotope Effects on Thermodynamics

The substitution of

with

increases the reduced mass of the N-H oscillator.

- Vibrational Frequency Shift: Following the substitution, the N-H stretching and bending modes shift to lower frequencies.
- Phase Transition Temperature (T_2): The order-disorder transition (Phase II to Phase III) is driven by the coupling of

librations with the lattice. While deuteration () causes massive shifts (), the effect is subtler (typically) but critical for high-precision specific heat measurements ().

Comparative Thermodynamic Data

Table 1: Thermodynamic Parameters of Ammonium Bromide Isotopologues

Property	Natural	(Projected)	Significance
Molar Mass	97.94 g/mol	98.94 g/mol	Stoichiometry calc.
Phase II-III Transition ()	234.6 K	~234.5 - 234.7 K	Lattice stability
Phase I-II Transition	411 K	~411 K	High-temp stability
Standard Enthalpy of Formation ()	-270.8 kJ/mol	-271.0 kJ/mol	Reaction calorimetry
Heat Capacity () at 298 K	95.6 J/(mol·K)	~95.8 J/(mol·K)	Thermal management



Note: The "Projected" values account for the mass-dependent reduction in zero-point energy. Exact values must be validated per batch using the DSC protocol below.

Part 2: Experimental Methodologies

Protocol A: High-Precision Differential Scanning Calorimetry (DSC)

Objective: To determine the exact

and purity of the

lot. Causality: Impurities (water, metals) broaden the

-peak. A sharp transition confirms crystalline homogeneity essential for reproducible synthesis.

Workflow:

- Sample Prep: Hermetically seal

of dry

in an aluminum pan.

- Equilibration: Cool sample to

(Phase III). Hold for 10 min to ensure complete ordering.

- Ramp: Heat at

to

.

- Analysis: Integrate the endothermic peak at

- Acceptance Criteria: Peak onset within
of reference; Enthalpy of transition

Protocol B: Synthesis of -Labeled Amino Acids

Objective: Utilization of

as the nitrogen source for reductive amination of

-keto acids. Trustworthiness: This protocol uses excess reagent to drive equilibrium, followed by ion exchange to remove unreacted labeled salts (recycling the expensive isotope).

Steps:

- Dissolution: Dissolve
-keto acid (1.0 eq) and
(1.5 eq) in water.
- pH Adjustment: Adjust pH to 8.0 using
to maximize free
concentration without volatilization.
- Reduction: Add
(1.2 eq) portion-wise over 1 hour.
- Workup: Acidify to pH 2. Quench excess hydride.
- Purification: Pass through Cation Exchange Resin (H⁺ form). Elute amino acid with
- QC:

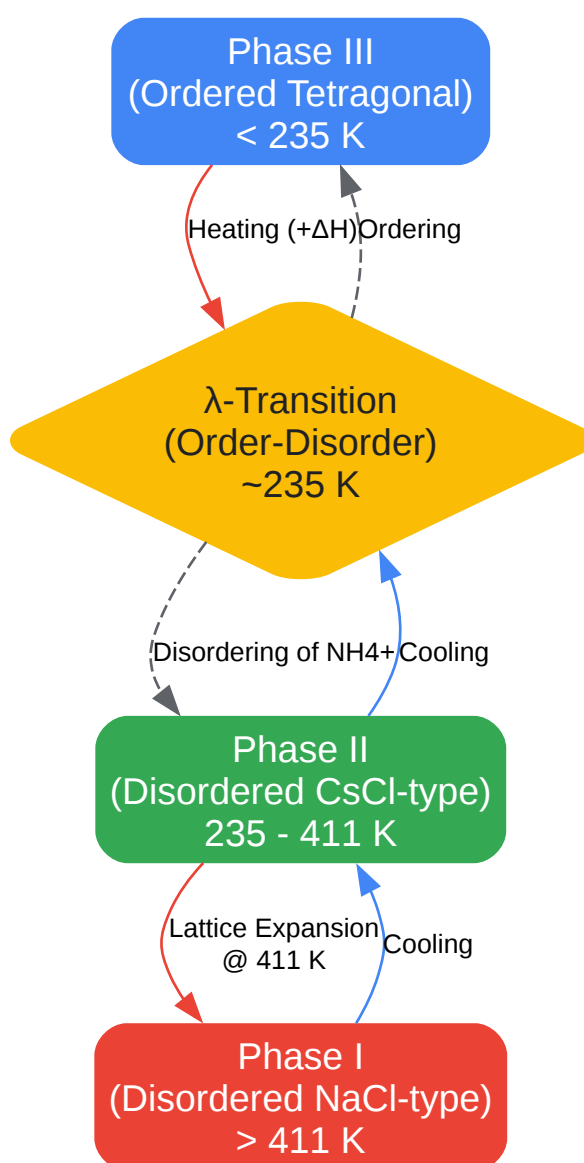
-NMR (referenced to liquid

).

Part 3: Visualization & Logic

Phase Transition Energy Landscape

This diagram illustrates the energetic relationship between the ordered and disordered phases of the salt.



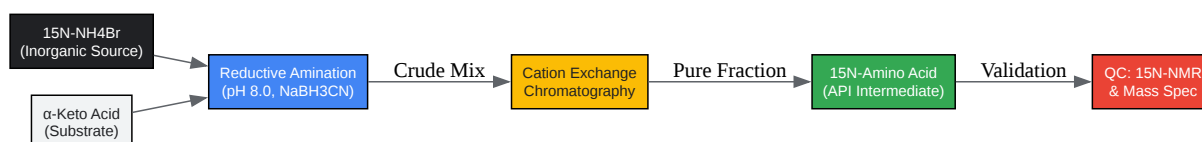
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Caption: Thermodynamic phase progression of Ammonium Bromide showing critical transition points driven by temperature.

Isotope Labeling Workflow

Logic flow for converting inorganic

into bioactive molecules.



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Caption: Step-by-step conversion of 15N-Ammonium Bromide into pharmaceutical intermediates.

References

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